

# Application Note: Measuring Unbound Cefquinome in Lung Interstitial Fluid Using Microdialysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cefquinome sulfate

Cat. No.: B1141994

[Get Quote](#)

## Introduction

Cefquinome is a fourth-generation cephalosporin antibiotic developed exclusively for veterinary use, exhibiting a broad spectrum of activity against Gram-positive and Gram-negative bacteria responsible for respiratory diseases in animals like pigs and cattle.[1][2] For antibiotics such as Cefquinome, the concentration of the unbound (free) drug in the interstitial fluid (ISF) at the site of infection is the pharmacologically active fraction that determines its efficacy.[3][4] Pulmonary infections occur primarily within the lung ISF.[3][5] Therefore, accurately measuring free Cefquinome concentrations in the lung is crucial for optimizing dosage regimens and ensuring therapeutic success.[2][3]

Microdialysis is a minimally invasive sampling technique that allows for the direct measurement of unbound drug concentrations in the ISF of various tissues, including the lung.[3][6][7] This technique provides dynamic time-concentration profiles from a single subject, offering a distinct advantage over terminal methods like tissue homogenization or methods like bronchoalveolar lavage, which may not accurately reflect interstitial concentrations.[7] This application note provides a detailed protocol for using in vivo lung microdialysis to measure Cefquinome concentrations in the lung ISF of a porcine model, based on established pharmacokinetic/pharmacodynamic (PK/PD) studies.[3][8]

## Experimental Protocols

This section details the methodology for quantifying unbound Cefquinome in lung interstitial fluid using microdialysis in a porcine model.

## Materials and Reagents

- **Cefquinome Sulfate** standard (analytical grade)
- Microdialysis probes (e.g., CMA 20 or similar, with a high molecular weight cut-off membrane)
- Microdialysis pump and fraction collector
- Perfusion solution: Ringer's solution or sterile physiological saline
- Anesthetics (e.g., Zoletil, isoflurane) for surgical procedures
- Surgical instruments for thoracotomy
- High-Performance Liquid Chromatography (HPLC) system with UV or Mass Spectrometry (MS/MS) detector
- Chemicals for mobile phase (e.g., acetonitrile, formic acid, phosphate buffer)[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Ultrapure water

## Microdialysis Probe Calibration (In Vitro Recovery)

Probe calibration is essential to determine the relationship between the concentration in the dialysate and the actual concentration in the ISF. This is achieved by calculating the probe's relative recovery (RR).

- Setup: Place the microdialysis probe in a beaker containing a known concentration of Cefquinome (e.g., 50, 100, and 500 ng/mL) in Ringer's solution, maintained at 37°C.[\[3\]](#)
- Perfusion: Perfuse the probe with drug-free Ringer's solution at various flow rates (e.g., 0.5, 1.0, 1.5, and 2.0  $\mu\text{L}/\text{min}$ ).[\[3\]](#)

- Sampling: Collect the dialysate after an equilibration period and measure the Cefquinome concentration (Cdial).
- Calculation (Dialysis Method): Calculate the RR using the formula:  $RR_{dialysis} (\%) = (Cdial / C_{ext}) * 100$  where Cext is the external Cefquinome concentration.[3]
- Retrodialysis Method: Perform the reverse experiment by perfusing the probe with a known concentration of Cefquinome (Cperf) and placing it in a drug-free solution. Measure the concentration remaining in the dialysate (Cdial). This method is often used for in vivo recovery determination.[3]
- Calculation (Retrodialysis Method): Calculate the RR using the formula:  $RR_{retrodialysis} (\%) = ((C_{perf} - Cdial) / C_{perf}) * 100$  The consistency between dialysis and retrodialysis methods indicates that retrodialysis is suitable for determining in vivo recovery.[12]

## Animal Model and Surgical Procedure

- Animal Selection: Use healthy pigs of appropriate weight and age for the study. Acclimatize the animals before the experiment.
- Anesthesia: Anesthetize the animals following a validated protocol to ensure sedation and analgesia throughout the surgical procedure.
- Surgical Implantation:
  - Perform a thoracotomy to expose the lung.
  - Carefully insert the microdialysis probe directly into the lung parenchyma.[6]
  - Secure the probe and exteriorize the inlet and outlet tubing.
  - Close the thoracic cavity and allow the animal to stabilize. An intercostal catheter may be placed.[13]

## Drug Administration and Sample Collection

- Equilibration: Connect the implanted probe to the microdialysis pump and perfuse with Ringer's solution at a fixed flow rate (e.g., 1.5 µL/min) for at least 45-60 minutes to allow the

tissue to equilibrate.[3]

- Drug Administration: Administer Cefquinome via intramuscular (IM) injection at the desired dose (e.g., 2 mg/kg).[2]
- Dialysate Collection: Collect lung dialysate samples into sealed vials at predetermined intervals (e.g., 0, 15, 30, 45, 60, 120, 240, 360, 480, 720, and 1440 minutes).[3]
- Blood Sampling: Collect parallel blood samples to determine plasma pharmacokinetics.
- Sample Storage: Store all dialysate and plasma samples at -80°C until analysis.[3]

## Sample Analysis (HPLC)

- Sample Preparation: Lung dialysate samples can often be analyzed with minimal preparation. A simple dilution with ultrapure water (e.g., 20 µL sample mixed with 80 µL water) may be sufficient.[3] For plasma samples, protein precipitation with methanol or acetonitrile is required.[10]
- Chromatographic Conditions:
  - Column: Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm).[10]
  - Mobile Phase: A gradient or isocratic mixture of acetonitrile and an acidic buffer (e.g., 0.1% formic acid or trifluoroacetic acid, or a phosphate buffer).[1][9][10]
  - Flow Rate: Typically 0.8-1.0 mL/min.[1][10]
  - Detection: UV detector set at approximately 265-268 nm.[1][14]
- Quantification: Create a standard curve using known concentrations of Cefquinome in Ringer's solution for dialysate samples and in blank plasma for plasma samples.[3] The linear range should cover the expected concentrations (e.g., 2 to 500 ng/mL for dialysate).[3]

## Data Analysis

- Calculate Unbound ISF Concentration: Correct the measured dialysate concentration (C<sub>dial</sub>) for the in vivo probe recovery (R<sub>Rin vivo</sub>) to determine the actual interstitial fluid

concentration (CISF).  $CISF = C_{dial} / RR_{in vivo}$

- Pharmacokinetic Analysis: Use non-compartmental analysis to calculate key pharmacokinetic parameters for both lung ISF and plasma, including:
  - C<sub>max</sub>: Maximum observed concentration.
  - T<sub>max</sub>: Time to reach C<sub>max</sub>.
  - AUC: Area under the concentration-time curve.
  - T<sub>1/2</sub>: Elimination half-life.
  - Lung Penetration Ratio: Calculated as  $AUC_{Lung\ ISF} / AUC_{Plasma}$ .

## Data Presentation

The following tables summarize representative pharmacokinetic data for unbound Cefquinome in lung interstitial fluid (ISF) following intramuscular administration in pigs.

Table 1: Pharmacokinetic Parameters of Unbound Cefquinome in Lung ISF of Infected Pigs at Different Doses.<sup>[3][8]</sup>

Dose (mg/kg)	Cmax (µg/mL)	Tmax (h)	AUC0-24h (µg·h/mL)	T1/2 (h)
0.125	0.21 ± 0.05	1.00 ± 0.00	0.73 ± 0.12	1.69 ± 0.38
0.25	0.44 ± 0.08	1.00 ± 0.00	1.63 ± 0.27	1.94 ± 0.21
0.5	0.98 ± 0.15	1.13 ± 0.25	4.09 ± 0.63	2.11 ± 0.29
1.0	1.95 ± 0.31	1.19 ± 0.13	8.15 ± 1.12	2.25 ± 0.36
2.0	3.85 ± 0.59	1.25 ± 0.00	16.51 ± 2.54	2.38 ± 0.41
4.0	7.51 ± 1.18	1.31 ± 0.22	33.18 ± 5.17	2.45 ± 0.33

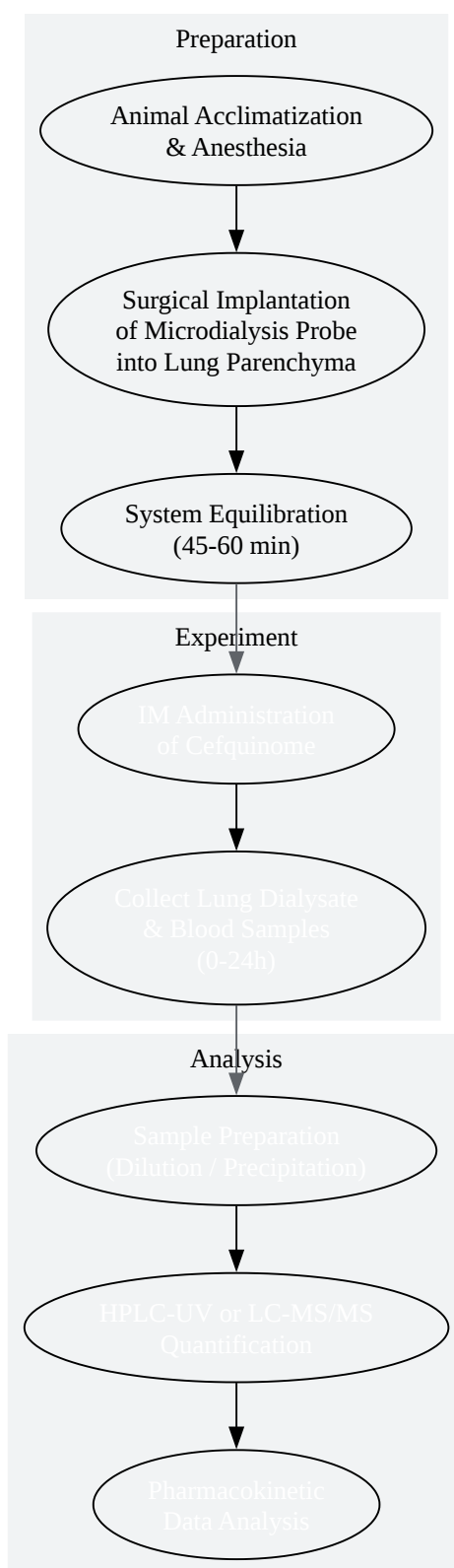
Data are presented as mean ± standard deviation.

Table 2: Comparison of Unbound Cefquinome Pharmacokinetics in Lung ISF vs. Plasma.[\[2\]](#)

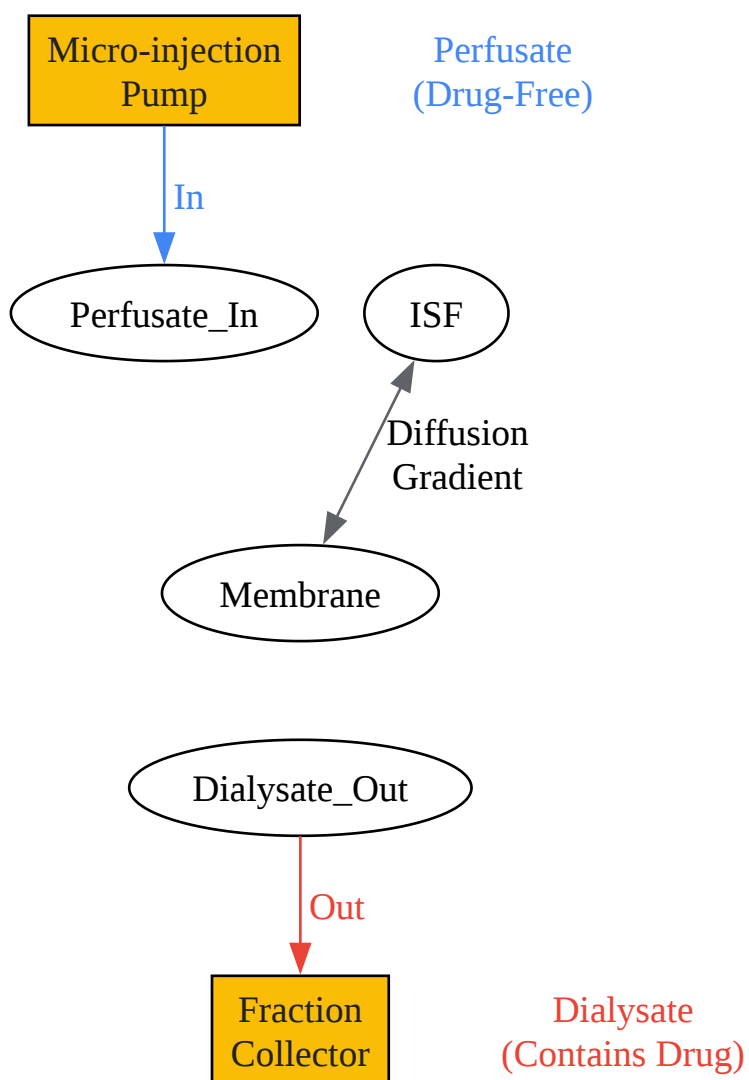
Parameter	Lung ISF	Plasma	Lung ISF / Plasma Ratio
Dose	2 mg/kg IM	2 mg/kg IM	-
Cmax (µg/mL)	2.48 ± 0.46	~4.01	~0.62
Tmax (h)	1.25	~0.32	-
AUC (µg·h/mL)	8.40 ± 1.62	9.77 ± 0.63	0.86
T1/2 (h)	1.34 ± 0.38	~1.34	-

Plasma data are representative values from literature for comparison.[\[2\]](#)[\[4\]](#)

## Visualizations

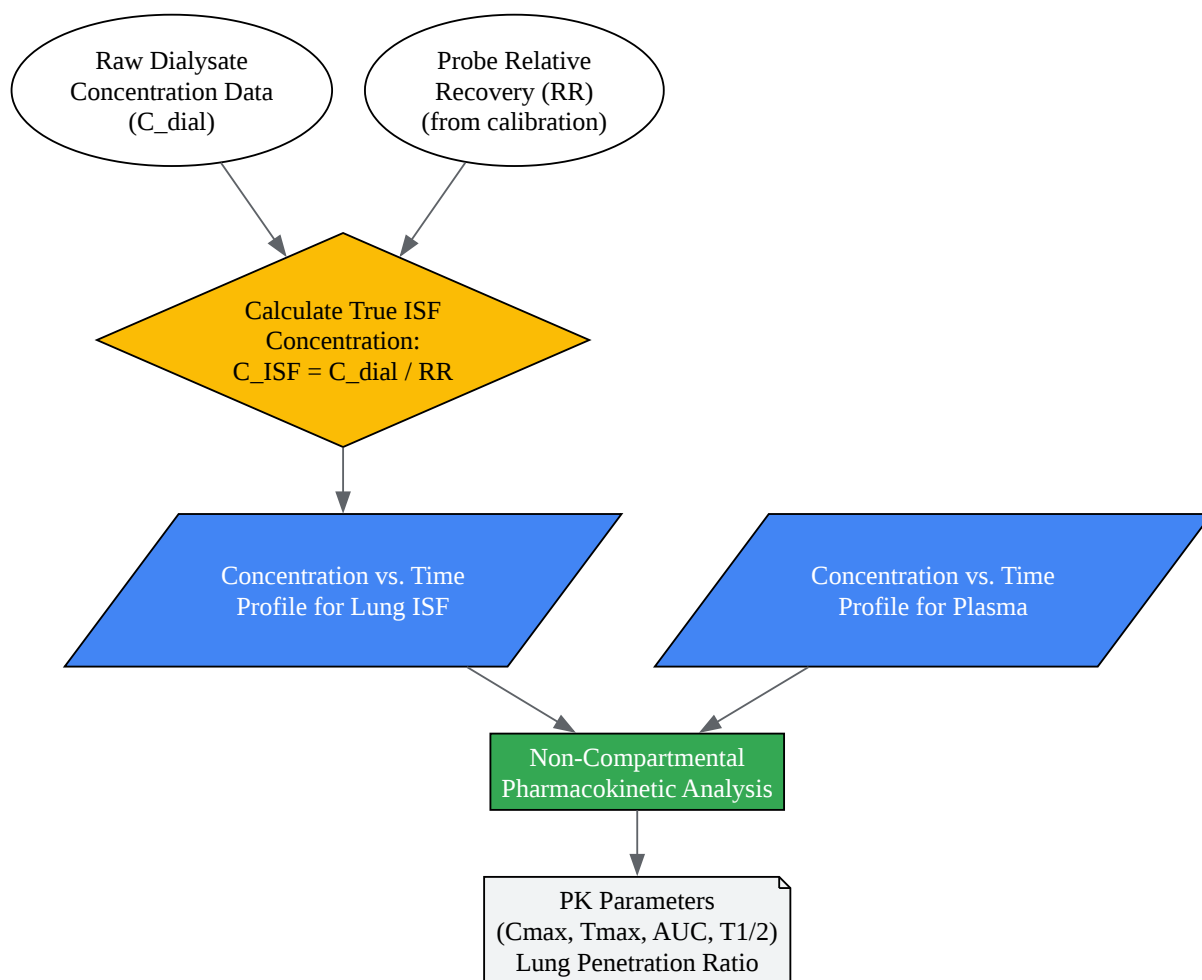


[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ptfarm.pl](http://ptfarm.pl) [[ptfarm.pl](http://ptfarm.pl)]
- 2. A physiologically based pharmacokinetic model to optimize the dosage regimen and withdrawal time of cefquinome in pigs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Lung microdialysis and in vivo PK/PD integration of cefquinome against *Actinobacillus pleuropneumoniae* in a porcine experimental lung infection model - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- 5. [atsjournals.org](https://atsjournals.org) [[atsjournals.org](https://atsjournals.org)]
- 6. Understanding the nebulisation of antibiotics: the key role of lung microdialysis studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Lung microdialysis—A powerful tool for the determination of exogenous and endogenous compounds in the lower respiratory tract (mini-review) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. Frontiers | Lung microdialysis and in vivo PK/PD integration of cefquinome against *Actinobacillus pleuropneumoniae* in a porcine experimental lung infection model [[frontiersin.org](https://www.frontiersin.org)]
- 9. [researcherslinks.com](https://researcherslinks.com) [[researcherslinks.com](https://researcherslinks.com)]
- 10. Development and Validation of a High-Performance Liquid Chromatography Method for Determination of Cefquinome Concentrations in Sheep Plasma and Its Application to Pharmacokinetic Studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 12. Murine Thigh Microdialysis to Evaluate the Pharmacokinetic/Pharmacodynamic Integration of Cefquinome Against *Actinobacillus pleuropneumoniae* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 13. Understanding the nebulisation of antibiotics: the key role of lung microdialysis studies | [springermedizin.de](https://www.springermedizin.de) [[springermedizin.de](https://www.springermedizin.de)]
- 14. [irjpms.com](https://www.irjpms.com) [[irjpms.com](https://www.irjpms.com)]
- To cite this document: BenchChem. [Application Note: Measuring Unbound Cefquinome in Lung Interstitial Fluid Using Microdialysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1141994#application-of-microdialysis-to-measure-cefquinome-in-lung-interstitial-fluid>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)